

6-hydroxy-9H-purine 3-N-oxide spectroscopic characterization comparison

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Compound Focus: 6-HYDROXY-9H-PURINE 3-N-OXIDE

CAS No.: 19765-65-2

Cat. No.: S607013

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Chemical Property Comparison

The table below summarizes the available basic chemical data for **6-Hydroxy-9H-purine 3-N-oxide** and hypoxanthine, a structurally related purine derivative.

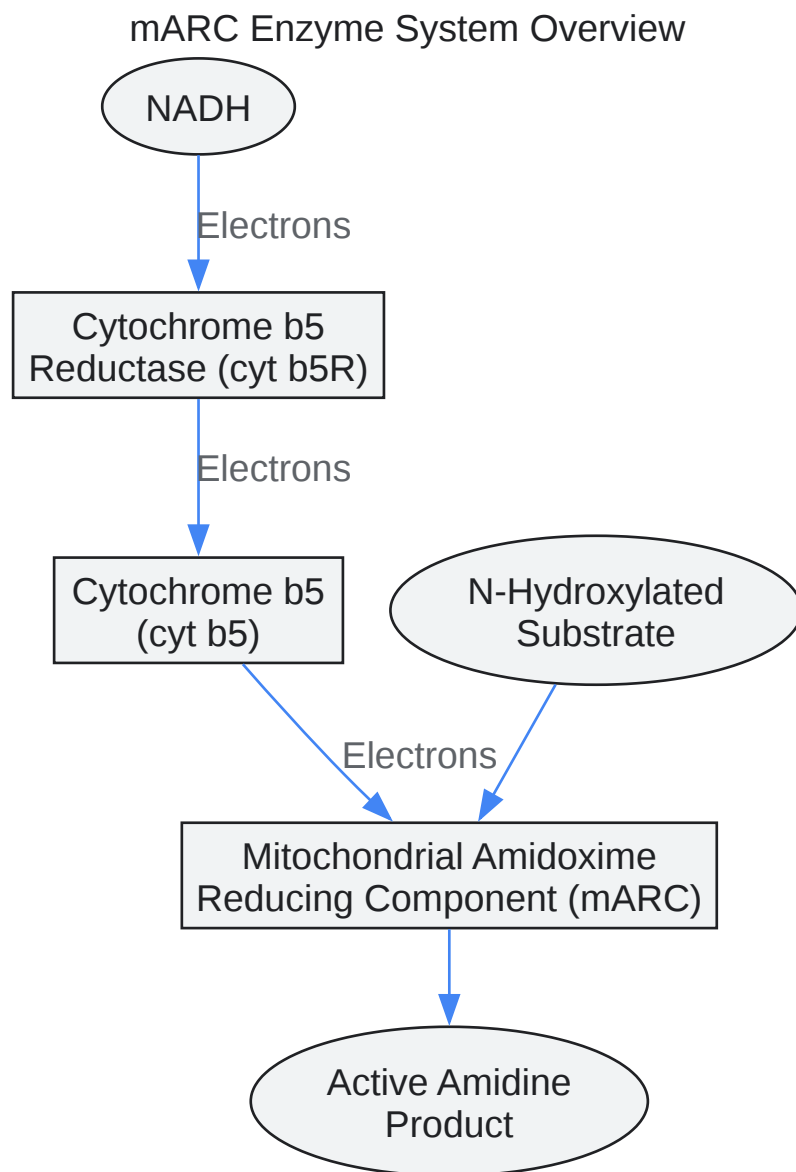
Property	6-Hydroxy-9H-purine 3-N-oxide	Hypoxanthine (for comparison)
CAS Number	19765-65-2 [1]	68-94-0 [2]
IUPAC Name	3-hydroxy-7H-purin-6-one [1]	7H-purin-6-ol [2]
Molecular Formula	C ₅ H ₄ N ₄ O ₂ [1]	C ₅ H ₄ N ₄ O [2]
Molecular Weight	152.11 g/mol [1]	136.11 g/mol [2]
SMILES	C1=NC2=C(N1)C(=O)N=CN2O [1]	OC1=NC=NC2=C1NC=N2 [2]
InChI Key	RVVZOZMPKROZAR-UHFFFAOYSA-N [1]	FDGQSTZJBFJUBT-UHFFFAOYSA-N [2]

Property	6-Hydroxy-9H-purine 3-N-oxide	Hypoxanthine (for comparison)
XLogP3	-0.8 [1]	-1.11 [2]
Melting Point	Information not found	150 °C [2]
Water Solubility	Information not found	0.7 mg/mL [2]

Biological Context and Pathways

While detailed spectroscopic data is lacking, one source mentions a key biological context for this compound. **6-Hydroxy-9H-purine 3-N-oxide** is identified as a **Schreckstoff** (alarm substance) in fish [1]. It functions as a semiochemical that binds to olfactory receptors in other fish, triggering a signal transduction cascade that ultimately leads to an escape response [1].

The mitochondrial enzyme **mARC** is relevant to N-oxidized compounds. The diagram below illustrates the N-reductive enzyme system where mARC reduces N-hydroxylated substrates, a pathway that may involve purine N-oxides.



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Research Recommendations

The search results indicate a gap in publicly available spectroscopic data for **6-Hydroxy-9H-purine 3-N-oxide**. To proceed with your characterization guide, consider these approaches:

- **Consult Specialized Databases:** Search spectral databases such as **SciFinder-n**, **Reaxys**, or **SDBS (Spectral Database for Organic Compounds)**. These often contain NMR, IR, and Mass Spectra that are peer-reviewed.
- **Review Historical Literature:** The compound's use as "Schreckstoff" has been studied for decades. Older papers in ecology or biochemistry journals might contain foundational characterization data.
- **Empirical Data Generation:** If possible, obtain a pure sample for analysis. Key experiments would include:
 - **NMR Spectroscopy:** ¹H and ¹³C NMR to confirm structure and purity.
 - **Mass Spectrometry:** High-Resolution Mass Spectrometry (HRMS) for exact mass confirmation.
 - **IR Spectroscopy:** To identify characteristic functional group vibrations.

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References

1. Buy 6-HYDROXY-9H-PURINE 3-N-OXIDE | 19765-65-2 [smolecule.com]
2. Showing metabocard for Hypoxanthine (HMDB0000157) [hmdb.ca]

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